

# Safety, Handling, and Storage of 4-Bromo-3-methoxypyridine

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## Compound of Interest

Compound Name: 4-Bromo-3-methoxypyridine

Cat. No.: B022456

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## Executive Summary & Hazard Assessment

This document provides a comprehensive technical guide on the safe handling, storage, and emergency management of **4-Bromo-3-methoxypyridine** (CAS No. 109911-38-8). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory setting.

## Compound Overview

**4-Bromo-3-methoxypyridine** is a substituted pyridine derivative. Such halogenated and methoxylated pyridines are common structural motifs in medicinal chemistry and serve as valuable building blocks in the synthesis of complex pharmaceutical agents.<sup>[1]</sup> Their reactivity makes them useful, but also necessitates a thorough understanding of their potential hazards.

## Critical Safety Caveat: An Extrapolated Hazard Profile

A critical review of publicly available safety data reveals a significant gap: there is no comprehensive, officially registered Safety Data Sheet (SDS) with GHS classifications specifically for **4-Bromo-3-methoxypyridine**. Therefore, this guide is built upon an extrapolated hazard profile derived from the known risks of the parent pyridine molecule and structurally similar bromo- and methoxy-substituted pyridines.<sup>[2][3]</sup> Users must treat this compound with the caution afforded to a substance of unknown toxicity, assuming it presents hazards typical of its chemical class.

## Anticipated Hazard Profile

Based on related compounds, **4-Bromo-3-methoxypyridine** should be presumed to be:

- Harmful if swallowed or inhaled.[4]
- A skin and serious eye irritant.[3][5]
- Potentially causing respiratory irritation.[5]
- Combustible, though not highly flammable.[5]

The hydrochloride salt of this compound is assigned GHS hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation), reinforcing this assessment.

## Chemical and Physical Properties

Quantitative safety data for **4-Bromo-3-methoxypyridine** is limited. The following table summarizes available information. Researchers must exercise caution and should not assume the absence of data indicates an absence of hazard.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrNO	PubChem[1]
Molecular Weight	188.02 g/mol	PubChem[1]
Physical Form	Solid	Sigma-Aldrich
Boiling Point	Data Not Available	-
Flash Point	Data Not Available	-
GHS Hazard Statements	Extrapolated: H302, H315, H319, H335	Sigma-Aldrich

## Personal Protective Equipment (PPE): A System of Defense

The use of appropriate PPE is the final and most critical barrier between the researcher and potential chemical exposure.[\[6\]](#)[\[7\]](#) The following PPE is mandatory when handling **4-Bromo-3-methoxypyridine**.

## Primary Engineering Control: The Chemical Fume Hood

All handling of **4-Bromo-3-methoxypyridine**, including weighing, transferring, and use in reactions, must be conducted within a properly functioning and certified chemical fume hood.[\[2\]](#)[\[8\]](#)

- Causality: Pyridine and its derivatives are volatile and can be harmful upon inhalation.[\[2\]](#)[\[4\]](#) A fume hood provides constant ventilation to capture and exhaust vapors, preventing them from entering the laboratory atmosphere and protecting the user's respiratory system.[\[9\]](#)

## Eye and Face Protection

Wear chemical safety goggles that provide a complete seal around the eyes. For operations with a higher risk of splashing, such as transfers of larger quantities, supplement goggles with a face shield.[\[10\]](#)[\[11\]](#)

- Causality: This compound is expected to be a serious eye irritant.[\[5\]](#) Standard safety glasses do not protect against splashes from all angles. Goggles and face shields provide robust protection against accidental contact that could lead to severe eye damage.

## Hand Protection

Wear nitrile or neoprene gloves.[\[2\]](#)[\[8\]](#) Latex gloves are not suitable and offer poor protection against pyridine-based compounds.[\[2\]](#)

- Causality: Pyridine derivatives can be absorbed through the skin or cause significant irritation.[\[4\]](#)[\[5\]](#) Nitrile and neoprene are chemically resistant materials that provide a durable barrier.[\[8\]](#) Gloves should be inspected for integrity before each use and changed immediately if contamination is suspected or after approximately 30-60 minutes of use to prevent permeation.[\[6\]](#)

## Body Protection

A fully buttoned, long-sleeved laboratory coat must be worn at all times. For procedures involving larger quantities, a chemically resistant apron over the lab coat is recommended.[6]

- Causality: This protects the skin on the arms and body from accidental spills and splashes.

## Standard Operating Protocol for Handling

Adherence to a standardized workflow minimizes the risk of exposure and ensures procedural consistency.

### Workflow for Safe Handling of 4-Bromo-3-methoxypyridine

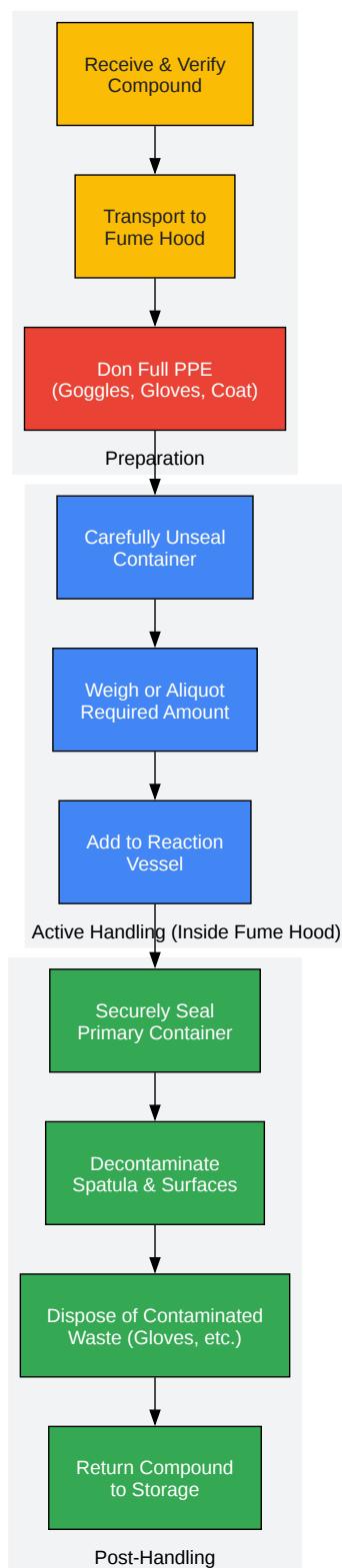


Fig 1: Standard Handling Workflow

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